

# Applications of 4-Bromopyridine-2-sulfonyl chloride in agrochemical synthesis

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## Compound of Interest

Compound Name: 4-Bromopyridine-2-sulfonyl chloride

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An In-Depth Guide to the Applications of **4-Bromopyridine-2-sulfonyl Chloride** in Agrochemical Synthesis

## Authored by a Senior Application Scientist

### Introduction: The Strategic Importance of the Pyridine Scaffold in Modern Agrochemicals

The pyridine ring is a privileged scaffold in the world of agrochemicals, forming the core of numerous highly effective herbicides, fungicides, and pesticides.<sup>[1]</sup> Its unique electronic properties and ability to interact with biological targets make it a cornerstone of modern crop protection solutions. Within this context, **4-Bromopyridine-2-sulfonyl chloride** (CAS: 1060808-87-8) has emerged as a particularly valuable and versatile building block for synthetic chemists.<sup>[2][3][4][5]</sup>

This intermediate's utility stems from its dual-functional nature. The highly reactive sulfonyl chloride group serves as a robust handle for constructing sulfonamide or sulfonate ester linkages, which are key pharmacophores in many bioactive molecules.<sup>[5][6][7]</sup> Simultaneously, the bromo-substituent at the 4-position provides a reactive site for subsequent, sophisticated cross-coupling reactions, enabling the synthesis of complex and novel molecular architectures.<sup>[8]</sup> This guide provides an in-depth exploration of the applications of **4-Bromopyridine-2-**

**sulfonyl chloride**, complete with detailed protocols and the scientific rationale behind its use in agrochemical development.

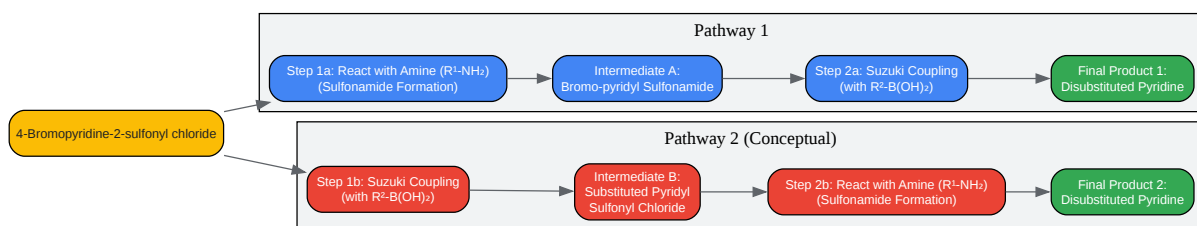
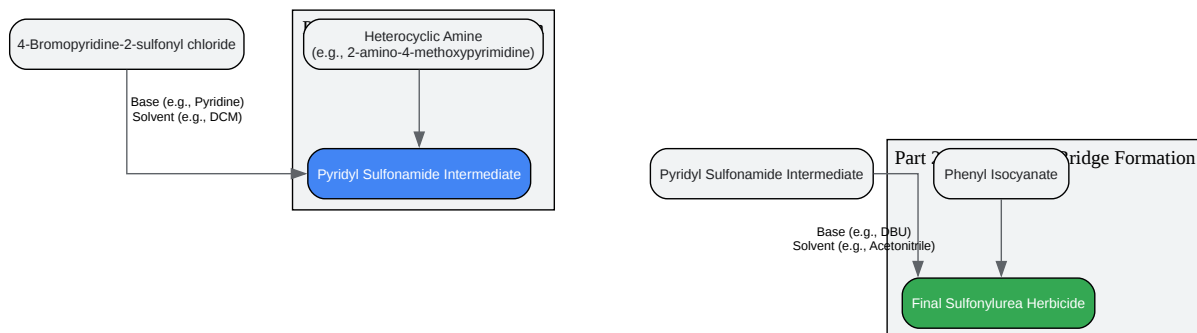
## Core Application I: Synthesis of Pyridyl Sulfonylurea Herbicides

Sulfonylurea herbicides are a critical class of agrochemicals known for their high efficacy at low application rates. They function by inhibiting the enzyme acetolactate synthase (ALS), which is essential for plant growth but absent in animals, conferring a favorable safety profile. **4-Bromopyridine-2-sulfonyl chloride** is an ideal starting material for creating the pyridine-containing subclass of these herbicides.

The core reaction involves the coupling of the sulfonyl chloride with a suitable amine-bearing heterocycle (often a pyrimidine or triazine derivative) via an intermediate, typically an isocyanate, to form the characteristic sulfonylurea bridge.<sup>[9]</sup> The resulting pyridyl moiety directly contributes to the molecule's herbicidal activity and selectivity.<sup>[10][11]</sup>

## General Synthetic Workflow for Pyridyl Sulfonylureas

The following diagram illustrates the logical flow for synthesizing a pyridyl sulfonylurea herbicide, starting from the formation of the key sulfonamide intermediate.



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